

A Comparative Purity Assessment of Commercially Available Ellagic Acid Dihydrate

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Compound of Interest

Compound Name: *Ellagic acid dihydrate*

Cat. No.: *B173945*

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For researchers, scientists, and drug development professionals, the purity of chemical reagents is paramount to obtaining reliable and reproducible experimental results. Ellagic acid, a polyphenolic compound found in various fruits and nuts, is of significant interest for its potential therapeutic properties, including antioxidant, anti-inflammatory, and anti-cancer effects. This guide provides a comparative overview of the stated purity of commercially available **Ellagic acid dihydrate** from various suppliers and details the standard analytical methods for its purity assessment.

Comparison of Stated Purity from Commercial Suppliers

The following table summarizes the stated purity of **Ellagic acid dihydrate** from several prominent chemical suppliers. It is important to note that these values are as provided by the suppliers and have not been independently verified in this guide. Researchers are encouraged to request lot-specific certificates of analysis for the most accurate information.

Supplier	Product Name	CAS Number	Stated Purity (%)
Santa Cruz Biotechnology	Ellagic Acid, Dihydrate	476-66-4	≥96[1]
MedchemExpress	Ellagic acid dihydrate	476-66-4	98.42
TargetMol	Ellagic Acid Dihydrate	133039-73-3	98.09[2]
Sigma-Aldrich (Calbiochem®)	Ellagic Acid, Dihydrate	476-66-4	≥98 (HPLC)
Indofine Chemical Company	Ellagic Acid, 97%	476-66-4	97[3]
TCI America	Ellagic Acid Dihydrate 98.0+%	133039-73-3	≥98.0 (HPLC,T)[3]
Hello Bio	Ellagic Acid, Dihydrate	476-66-4	-

Experimental Protocols for Purity Assessment

To independently verify the purity of a commercial sample of **Ellagic acid dihydrate**, the following analytical methods are commonly employed.

High-Performance Liquid Chromatography (HPLC-UV)

HPLC coupled with UV detection is the most widely used method for the quantitative analysis of Ellagic acid.

a. Instrumentation:

- HPLC system with a pump, autosampler, column oven, and UV-Vis detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

b. Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade, purified)
- Phosphoric acid or Formic acid (analytical grade)
- **Ellagic acid dihydrate** reference standard

c. Chromatographic Conditions:

- Mobile Phase: A gradient or isocratic mixture of an aqueous acidic solution and an organic solvent. A common mobile phase is a mixture of methanol, acetonitrile, and water with 0.1% phosphoric acid.^[4] Another example is a gradient of 0.1% formic acid in water (A) and methanol (B).
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: 25-30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10-20 µL.

d. Sample Preparation:

- Accurately weigh a known amount of the **Ellagic acid dihydrate** sample.
- Dissolve the sample in a suitable solvent, such as methanol or a mixture of the mobile phase. Sonication may be used to aid dissolution.
- Dilute the solution to a known concentration within the linear range of the calibration curve.
- Filter the solution through a 0.45 µm syringe filter before injection.

e. Quantification:

- A calibration curve is constructed by injecting a series of known concentrations of the **Ellagic acid dihydrate** reference standard.

- The peak area of the sample is compared to the calibration curve to determine its concentration and, subsequently, its purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation and confirmation of the identity of **Ellagic acid dihydrate**, as well as for detecting the presence of impurities.

a. Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).

b. Sample Preparation:

- Dissolve a few milligrams of the sample in a suitable deuterated solvent, such as DMSO-d_6 .

c. Data Acquisition and Analysis:

- Acquire ^1H and ^{13}C NMR spectra.
- The chemical shifts and coupling constants of the signals in the spectra are compared with those of a reference standard or with published data to confirm the structure of Ellagic acid.
- The presence of unexpected signals may indicate the presence of impurities. The relative integration of these signals can provide a semi-quantitative estimation of the impurity levels.

Mass Spectrometry (MS)

Mass spectrometry, often coupled with a chromatographic separation technique like HPLC (LC-MS), is used to determine the molecular weight of Ellagic acid and to identify potential impurities.

a. Instrumentation:

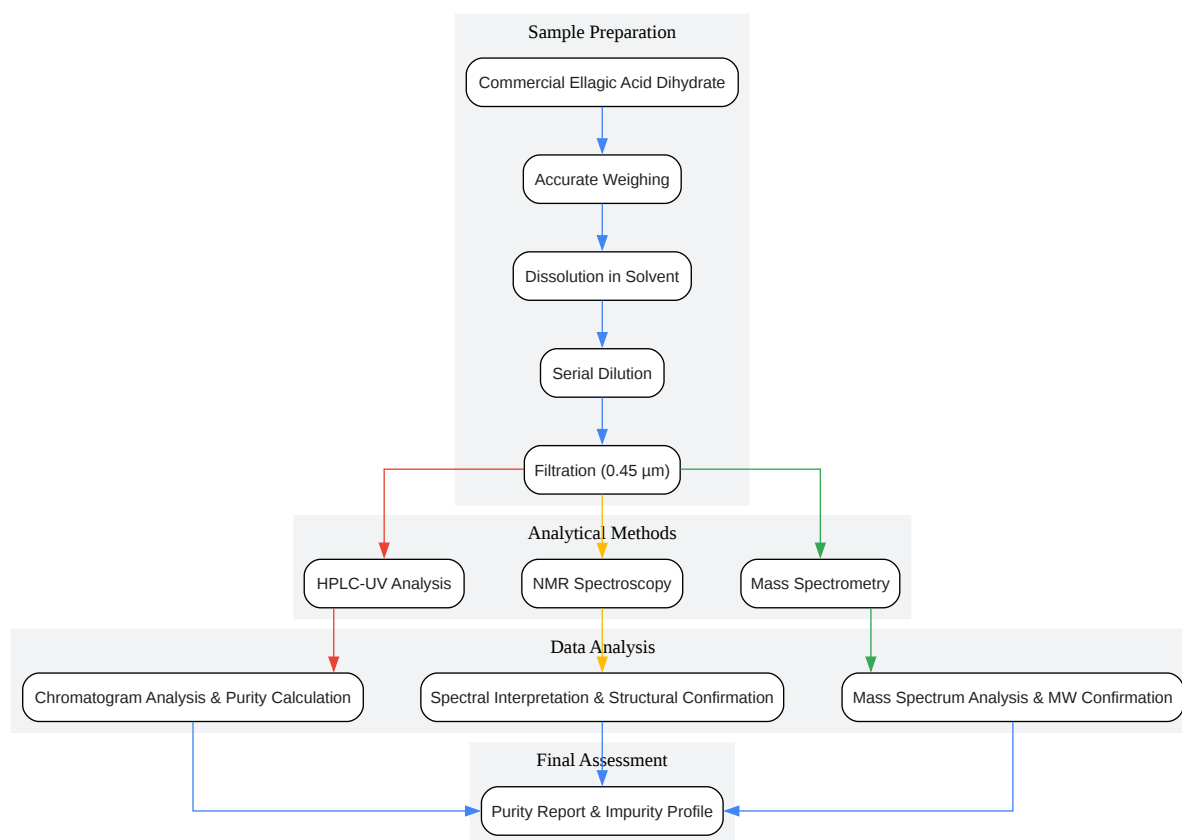
- Mass spectrometer (e.g., Quadrupole, Time-of-Flight) with an electrospray ionization (ESI) source.
- Can be coupled with an HPLC system for LC-MS analysis.

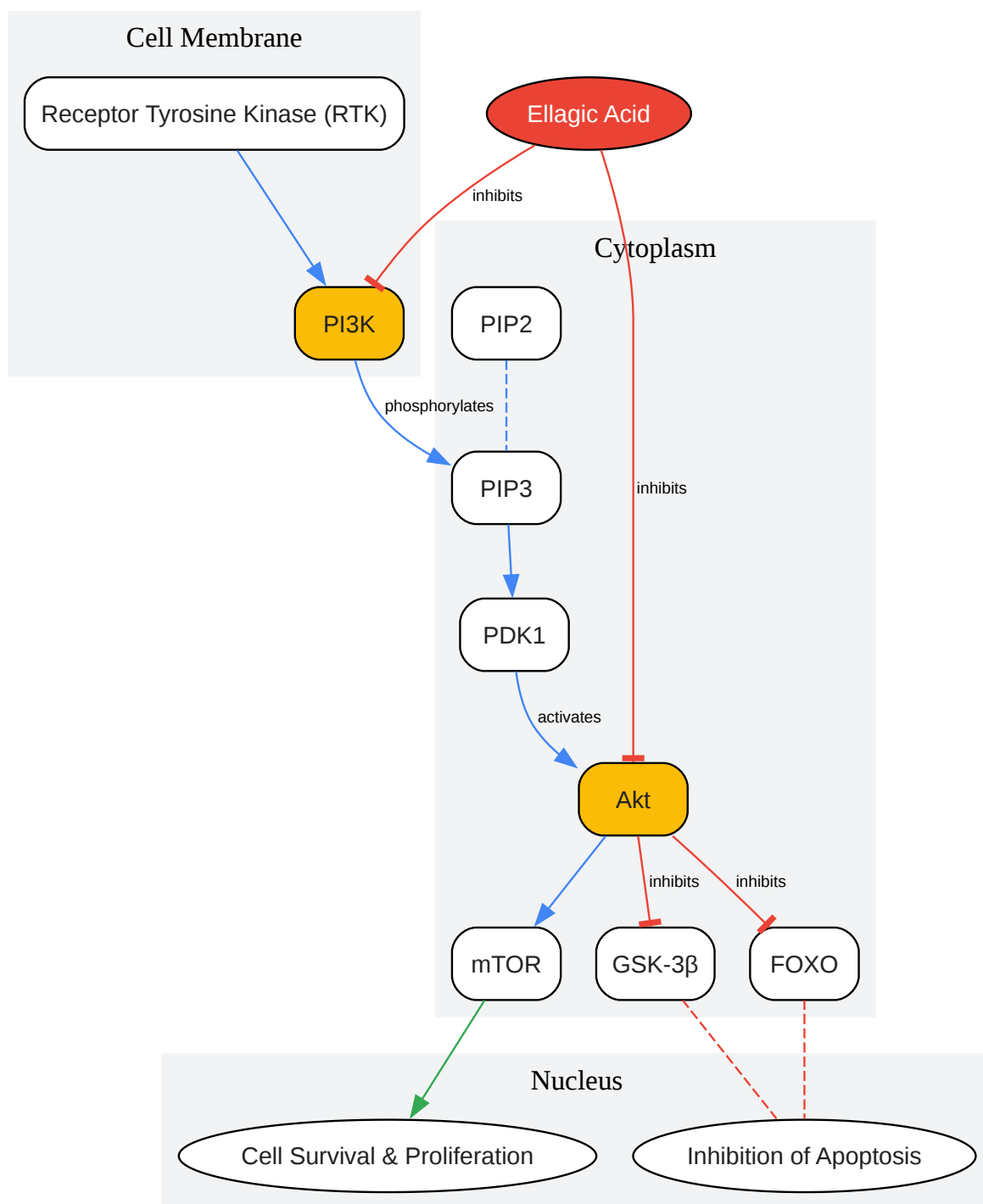
b. Analysis:

- The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the resulting ions is measured.
- For **Ellagic acid dihydrate** ($C_{14}H_6O_8 \cdot 2H_2O$), the expected molecular weight is approximately 338.22 g/mol. The mass spectrum should show a prominent ion corresponding to the protonated or deprotonated molecule.
- The presence of other ions may indicate impurities, and their fragmentation patterns can be analyzed to help identify their structures.

Experimental Workflow

The following diagram illustrates a typical workflow for assessing the purity of a commercial sample of **Ellagic acid dihydrate**.





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